

Application Notes and Protocols: Gamma Spectroscopy of Tungsten-184

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Compound of Interest

Compound Name: Tungsten-184

CAS No.: 14265-82-8

Cat. No.: B084614

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Introduction

These application notes provide a detailed protocol for the experimental setup and procedure for performing gamma-ray spectroscopy of **Tungsten-184** (^{184}W). The primary method for producing excited states of ^{184}W in a laboratory setting is through thermal neutron capture by the stable isotope Tungsten-183 (^{183}W). This process, denoted as $^{183}\text{W}(n,\gamma)^{184}\text{W}$, results in the emission of a cascade of prompt gamma rays as the newly formed ^{184}W nucleus de-excites to its ground state.

This document is intended for researchers, scientists, and professionals in fields such as nuclear physics, materials science, and drug development (e.g., for elemental analysis or detector characterization studies). The protocol outlines the use of a High-Purity Germanium (HPGe) detector for high-resolution spectroscopy, a common and highly effective technique for resolving complex gamma-ray spectra.

Experimental Overview

The experiment involves irradiating a tungsten target, enriched in ^{183}W , with a beam of thermal neutrons. The prompt gamma rays emitted from the subsequent de-excitation of ^{184}W are

detected and analyzed. The overall workflow consists of:

- System Setup: Assembling the detector, shielding, target, and electronics.
- System Calibration: Performing energy and efficiency calibrations using standard radioactive sources.
- Data Acquisition: Irradiating the tungsten target and collecting the gamma-ray spectrum.
- Data Analysis: Identifying characteristic gamma-ray peaks of ^{184}W .

Data Presentation

Quantitative data relevant to this experiment are summarized in the tables below.

Table 1: Nuclear Properties of the Target and Product Nuclides

Property	Tungsten-183 (Target)	Tungsten-184 (Product)
Natural Abundance	14.31%	30.64%
Spin/Parity (Ground State)	1/2-	0+
Thermal Neutron Capture Cross Section (σ)	~9.4 barns	~1.4 barns
Neutron Separation Energy (Sn)	N/A	7411.11 keV

Table 2: Prominent Prompt Gamma-ray Lines from the $^{183}\text{W}(n,\gamma)^{184}\text{W}$ Reaction

Note: The gamma-ray spectrum from thermal neutron capture is complex, containing many lines. The following is a representative list of prominent gamma rays for identification. For a complete dataset, researchers should consult the Evaluated Nuclear Structure Data File (ENSDF) or the IAEA's thermal neutron capture database.[\[1\]](#)[\[2\]](#)

Energy (keV)	Relative Intensity*	Transition (Initial → Final Level)
111.20	100.0	2+ → 0+
252.95	28.5	4+ → 2+
384.34	8.7	6+ → 4+
792.89	21.3	2+ → 2+
904.09	15.9	2+ → 0+
1002.48	14.1	3+ → 2+
6411.1	High	Capture State → Low-lying State
7300.0	High	Capture State → Low-lying State

*Intensities are normalized to the strongest transition (111.20 keV) within the low-energy decay scheme.

Table 3: Common Calibration Sources for Gamma-ray Spectroscopy

Radionuclide	Half-life	Gamma Energy (keV)	Intensity (%)
Cobalt-60 (⁶⁰ Co)	5.27 years	1173.2	99.9
	1332.5	100.0	
Cesium-137 (¹³⁷ Cs)	30.07 years	661.7	85.1
Europium-152 (¹⁵² Eu)	13.54 years	121.8	28.6
	344.3	26.5	
	778.9	12.9	
	964.1	14.5	
	1112.1	13.6	
	1408.0	20.8	

Table 4: Typical HPGe Detector and Data Acquisition Parameters

Parameter	Typical Value / Setting
Detector Type	Coaxial P-type High-Purity Germanium (HPGe)
Relative Efficiency	> 20%
Energy Resolution (FWHM)	< 2.0 keV @ 1332.5 keV (⁶⁰ Co)
Bias Voltage	+2500 to +4500 V (as per manufacturer specification)
Amplifier Shaping Time	4 - 8 μs
ADC Conversion Gain	8192 channels
Acquisition Mode	Pulse Height Analysis (PHA)
Lower Level Discriminator (LLD)	Set above electronic noise level (~5-10 keV)

Experimental Protocols

- **Detector Preparation:** Ensure the HPGe detector has been cooled with liquid nitrogen for at least 6-8 hours before applying bias voltage. The detector cryostat must remain at cryogenic temperatures to prevent damage.[3]
- **Shielding Assembly:** Place the HPGe detector inside a graded shield to minimize background radiation. A typical shield consists of an outer layer of 5-10 cm of lead, an intermediate layer of ~1 mm of tin or cadmium, and an inner layer of ~1 mm of copper.[4][5] The graded shield absorbs external gamma rays and subsequent fluorescent X-rays generated within the lead.[5]
- **Target Placement:** The tungsten target (preferably enriched in ^{183}W) should be placed in a reproducible position external to the detector's endcap. The target will be irradiated by a collimated thermal neutron beam from a reactor or neutron generator.
- **Electronics Configuration:** Connect the detector and processing electronics as shown in the workflow diagram (Figure 1).
 - Connect the preamplifier output to a spectroscopy amplifier.
 - Connect the amplifier output to a Multi-Channel Analyzer (MCA) or an Analog-to-Digital Converter (ADC) linked to a Data Acquisition (DAQ) system.[6][7]
 - Power all NIM modules using a NIM bin and power supply.[6][8]
 - Apply the recommended high voltage (HV) bias to the detector using the HV power supply.[9]

Best practice requires performing a calibration check before each measurement session.

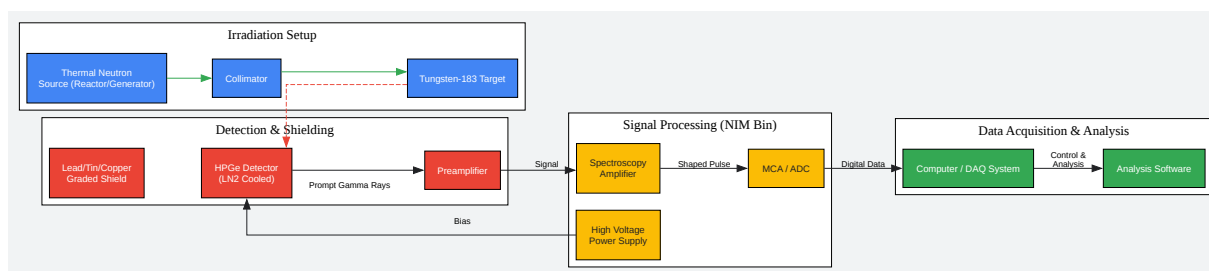
- **Energy Calibration:**
 - Place a multi-gamma source, such as ^{152}Eu , or a combination of sources (e.g., ^{60}Co and ^{137}Cs) at a defined distance from the detector.[9]
 - Acquire a spectrum for a sufficient duration to obtain well-defined photopeaks with low statistical uncertainty (>10,000 counts in the main peaks).[1]

- Using the MCA software, identify the channel number (centroid) of at least three to four known gamma-ray peaks covering the energy range of interest.
- Perform a linear or quadratic fit of energy versus channel number to establish the energy calibration.
- Efficiency Calibration:
 - Using the same calibrated sources and geometry from the energy calibration, determine the net area of each major photopeak.
 - Calculate the experimental efficiency (ϵ) for each energy (E) using the formula: $\epsilon(E) = (\text{Net Peak Area}) / (\text{Acquisition Time} \times \text{Source Activity} \times \text{Gamma-ray Intensity})$
 - Plot the calculated efficiencies against their corresponding energies on a log-log scale.
 - Fit the data points with a suitable function (e.g., a polynomial in log-log space) to create an efficiency curve for the specific geometry.
- Background Measurement: Remove all sources and the tungsten target. Acquire a background spectrum for a long duration (e.g., several hours) to identify ambient background peaks (e.g., from ^{40}K , ^{208}Tl , ^{214}Bi).
- Target Measurement:
 - Place the tungsten target at the calibrated position.
 - Begin the neutron irradiation of the target.
 - Start data acquisition with the MCA/DAQ software.
 - Monitor the detector count rate and dead time. If the dead time exceeds 10-15%, move the detector further from the target or reduce the neutron flux to minimize pulse pile-up effects.
 - Acquire the spectrum for a duration sufficient to achieve good statistics for the expected ^{184}W gamma-ray lines.

- **Spectrum Correction:** Subtract the normalized background spectrum from the tungsten target spectrum to remove contributions from ambient radioactivity.
- **Peak Identification:** Using the established energy calibration, identify the centroids of the peaks in the corrected spectrum.
- **Nuclide Confirmation:** Compare the energies of the identified peaks with the known gamma-ray energies for the $^{183}\text{W}(n,\gamma)^{184}\text{W}$ reaction (Table 2). A positive identification is confirmed when multiple characteristic gamma-ray lines from the nuclide are present with the correct relative intensities.
- **Quantitative Analysis (Optional):** If the neutron flux and target mass are known, and the detector efficiency is calibrated, the cross-section of the reaction can be determined from the net peak areas of the full-energy peaks.

Mandatory Visualization

The following diagram illustrates the logical workflow and hardware connections for the gamma spectroscopy experiment.



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Caption: Experimental workflow for prompt gamma-ray spectroscopy of ^{184}W .

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